

2-Cyclopentene-1-acetic acid CAS number and properties

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Compound of Interest

Compound Name: 2-Cyclopentene-1-acetic acid

Cat. No.: B079207

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An In-Depth Technical Guide to **2-Cyclopentene-1-acetic acid** (CAS: 13668-61-6) for Advanced Research and Development

Introduction

2-Cyclopentene-1-acetic acid is a versatile bifunctional molecule featuring a reactive carboxylic acid and a cyclic alkene. This unique combination makes it a valuable intermediate and building block in organic synthesis. Its structural motif is a key component in a variety of natural products and pharmacologically active compounds, positioning it as a molecule of significant interest for professionals in drug discovery, fragrance synthesis, and materials science. This guide serves as a comprehensive technical resource, offering insights into its properties, synthesis, reactivity, and applications, grounded in established scientific principles to empower researchers in their experimental endeavors.

Core Chemical Identity and Physicochemical Properties

A thorough understanding of a compound's fundamental properties is the bedrock of successful experimental design. **2-Cyclopentene-1-acetic acid** is a colorless liquid under standard conditions, characterized by the identifiers and properties summarized below.^{[1][2][3][4]}

Chemical Structure

Caption: Chemical Structure of **2-Cyclopentene-1-acetic acid**

Data Summary Table

Property	Value	Source(s)
CAS Number	13668-61-6	[1][5]
Molecular Formula	C ₇ H ₁₀ O ₂	[1][3][6]
Molecular Weight	126.15 g/mol	[1][2][3]
IUPAC Name	2-(Cyclopent-2-en-1-yl)acetic acid	[3]
Synonyms	2-Cyclopenten-1-ylacetic acid, Cyclopent-2-enylacetic acid	[4]
Appearance	Colorless liquid	[4][6]
Melting Point	19 °C (lit.)	[1][2][5]
Boiling Point	93-94 °C @ 2.5 mmHg (lit.)	[2][5][6]
Density	1.047 g/mL at 25 °C (lit.)	[2][4][6]
Refractive Index (n ²⁰ /D)	1.468 (lit.)	[1][2][6]
Solubility	Insoluble in water; soluble in alcohols, ethers	[6]
pKa	4.61 ± 0.10 (Predicted)	[4]

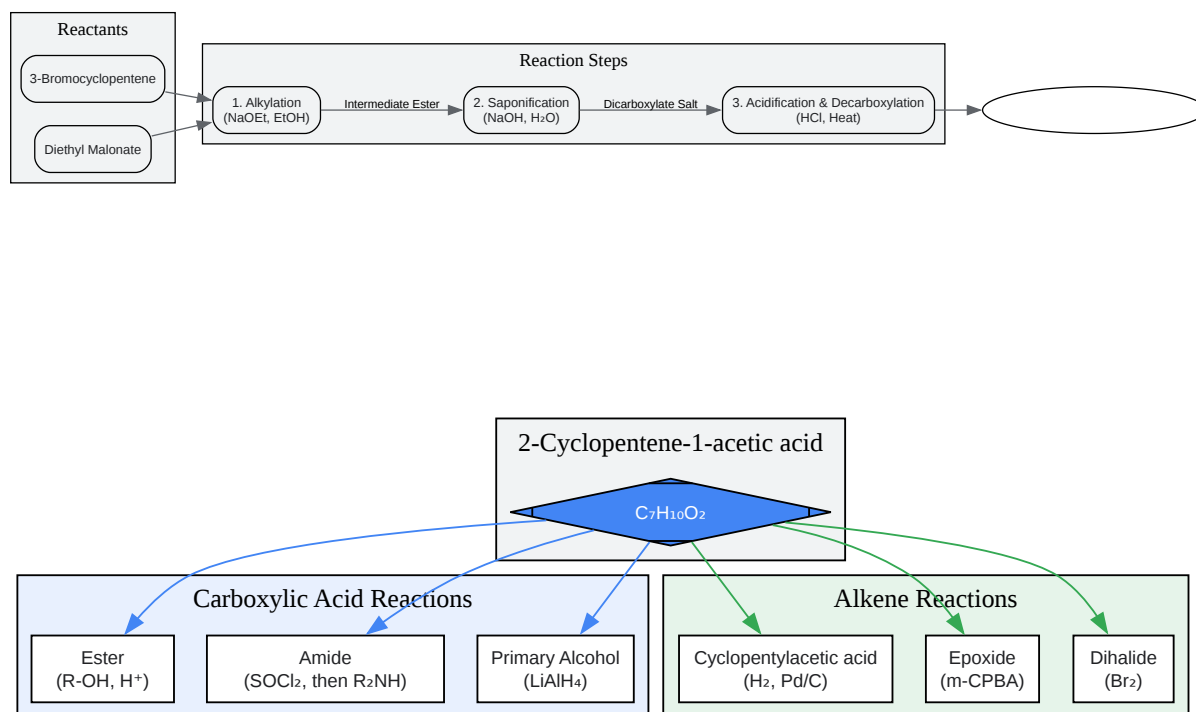
Synthesis, Purification, and Characterization

The reliable acquisition of high-purity material is paramount. This section details a common synthetic approach and outlines the necessary protocols for purification and structural verification.

Synthetic Pathway Overview

A prevalent method for synthesizing **2-cyclopentene-1-acetic acid** involves the reaction of a suitable cyclopentene precursor with a two-carbon synthon for the acetic acid moiety.[6] One common strategy is the alkylation of a malonic ester with a cyclopentenyl halide, followed by

hydrolysis and decarboxylation. This classical approach offers robust and predictable outcomes.



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Phone: (601) 213-4426

Email: info@benchchem.com